

Anzemet® (Dolasetron): Effects on Neuronal and Myocardial Excitability

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An In-depth Technical Guide for Researchers and Drug Development Professionals

This document provides a comprehensive technical overview of the mechanisms by which **Anzemet**® (dolasetron) and its active metabolite, hydrodolasetron, modulate the excitability of neuronal and other excitable cells. The primary focus is on its well-established role as a selective 5-HT₃ receptor antagonist and its direct, clinically significant interactions with voltage-gated ion channels.

Primary Mechanism of Action: 5-HT₃ Receptor Antagonism

Dolasetron's principal therapeutic effect as an antiemetic is derived from its function as a highly specific and selective antagonist of the serotonin subtype 3 (5-HT₃) receptor.[1][2] These receptors are ligand-gated ion channels located on the peripheral nerve terminals of the vagus nerve and centrally within the chemoreceptor trigger zone (CTZ) of the area postrema.[1][2][3]

Chemotherapeutic agents can cause the release of serotonin from enterochromaffin cells in the small intestine.[2][3][4] This released serotonin activates 5-HT₃ receptors on vagal afferent pathways, initiating a neuronal signal cascade to the nucleus tractus solitarius in the medulla, which triggers the vomiting reflex.[3][5][6] Dolasetron, and more potently its active metabolite hydrodolasetron, competitively binds to these 5-HT₃ receptors, blocking the binding of serotonin and thereby interrupting the emetic signal pathway at its origin.[2][7] This blockade

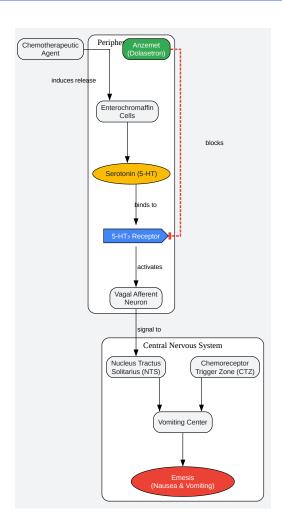




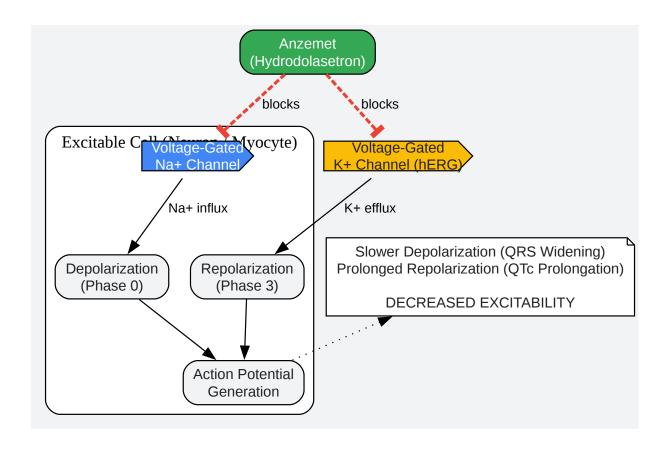


reduces the excitability of these specific peripheral and central neurons in response to emetogenic stimuli.

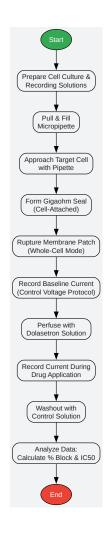












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